

Personal protective equipment for handling Lysine hydrochloride, DL-

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Compound of Interest

Compound Name: *Lysine hydrochloride, DL-*

Cat. No.: *B555938*

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Essential Safety and Logistics for Handling DL-Lysine Hydrochloride

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like DL-Lysine hydrochloride are paramount for laboratory safety and environmental responsibility. This document provides immediate, procedural guidance for the operational use and disposal of DL-Lysine hydrochloride.

Quantitative Data Summary

The following table summarizes key quantitative data for DL-Lysine hydrochloride for easy reference.

Property	Value
CAS Number	70-53-1 [1] [2]
Molecular Formula	C ₆ H ₁₄ N ₂ O ₃ · HCl
Molecular Weight	182.65 g/mol
Melting Point	267 °C / 512.6 °F [2]
Appearance	Off-white to white powder/crystals [2] [3]
Solubility	Soluble in water [3] [4]
Storage Temperature	2 – 8 °C is recommended for storage. [1]

Experimental Protocols: Safe Handling and Disposal Procedures

Personal Protective Equipment (PPE):

Before handling DL-Lysine hydrochloride, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses with side shields or chemical safety goggles are essential to prevent eye contact.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Respiratory Protection: In case of insufficient ventilation or when dust is generated, use a NIOSH-approved dust respirator or a self-contained breathing apparatus for large spills.[\[4\]](#)[\[5\]](#)
- Body Protection: A lab coat or overalls should be worn to prevent skin contact.[\[4\]](#)[\[5\]](#)[\[6\]](#) For large spills, a full suit may be necessary.[\[5\]](#)

Step-by-Step Handling and Disposal Protocol:

This protocol outlines the recommended procedure for the safe handling and disposal of DL-Lysine hydrochloride, designed to prioritize safety at every step.

- Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][6]
- Keep away from incompatible materials such as strong oxidizing agents.[2][5][6]
- Recommended storage temperature is between 2-8°C.[1]

- Handling:

- Use in a well-ventilated area to keep airborne concentrations low.[4][5][6] Local exhaust ventilation is recommended if dust is generated.[5]
- Minimize dust generation and accumulation.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not ingest or inhale the dust.[5][6]
- Wash hands thoroughly after handling.[3][6][7]

- Spill Management:

- Minor Spills:

- Clean up spills immediately.[4][6]
- Use dry clean-up procedures and avoid generating dust.[4]
- Sweep or scoop up the material and place it into a suitable, clean, dry, and closed container labeled for disposal.[4][6][8]

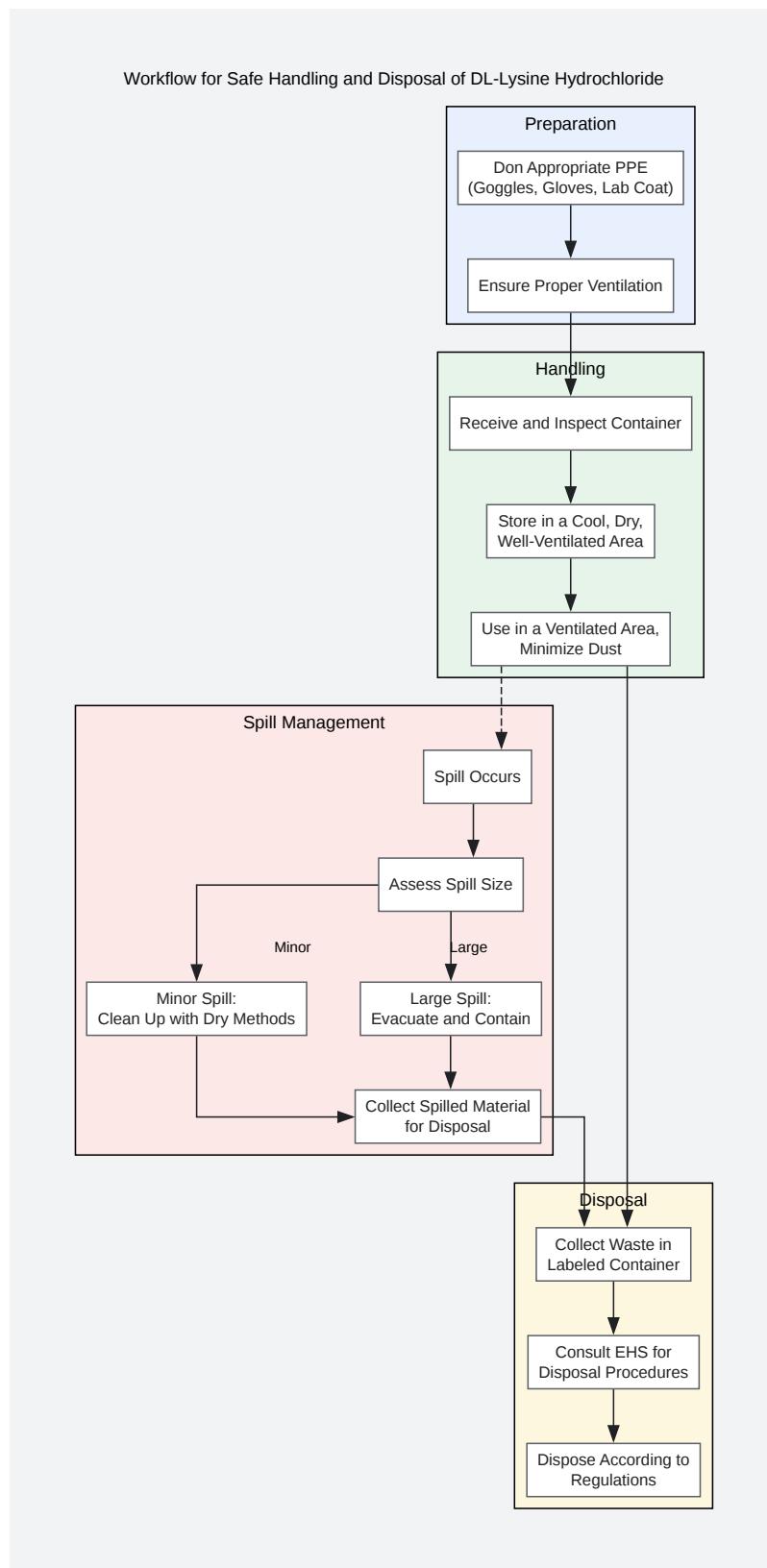
- Large Spills:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.[5]

- Prevent the spillage from entering drains or water courses.[4][9]
- Contain the spill and collect the material for disposal.

- Disposal:
 - All waste must be handled in accordance with local, state, and federal regulations.[4]
 - Dispose of the waste in a licensed landfill or by incineration with a suitable combustible material.[4]
 - Do not allow wash water from cleaning or process equipment to enter drains.[4]
 - Consult with your institution's Environmental Health and Safety (EHS) office for specific disposal guidance.[8]

Workflow for Safe Handling and Disposal

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